

Boc-DL-asu-oh solid phase peptide synthesis protocol

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Compound of Interest

Compound Name: *Boc-DL-asu-oh*

CAS No.: 292642-79-6

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Advanced Application Note: On-Resin Macrocyclization using **Boc-DL-Asu-OH** in Solid-Phase Peptide Synthesis (SPPS)

Executive Summary & Scope

Boc-DL-Asu-OH (N- α -tert-butyloxycarbonyl-DL-aminosuberic acid) is a non-proteinogenic, 8-carbon dicarboxylic amino acid. In advanced peptide engineering, it is predominantly utilized to synthesize carba-analogs of disulfide-rich peptides. By replacing reducible disulfide bonds with highly stable lactam bridges, the metabolic half-life and conformational rigidity of the peptide therapeutic are significantly extended[1][2].

This application note details a highly specialized Boc-SPPS protocol utilizing the unprotected side-chain of **Boc-DL-Asu-OH** to perform a one-pot, on-resin macrocyclization.

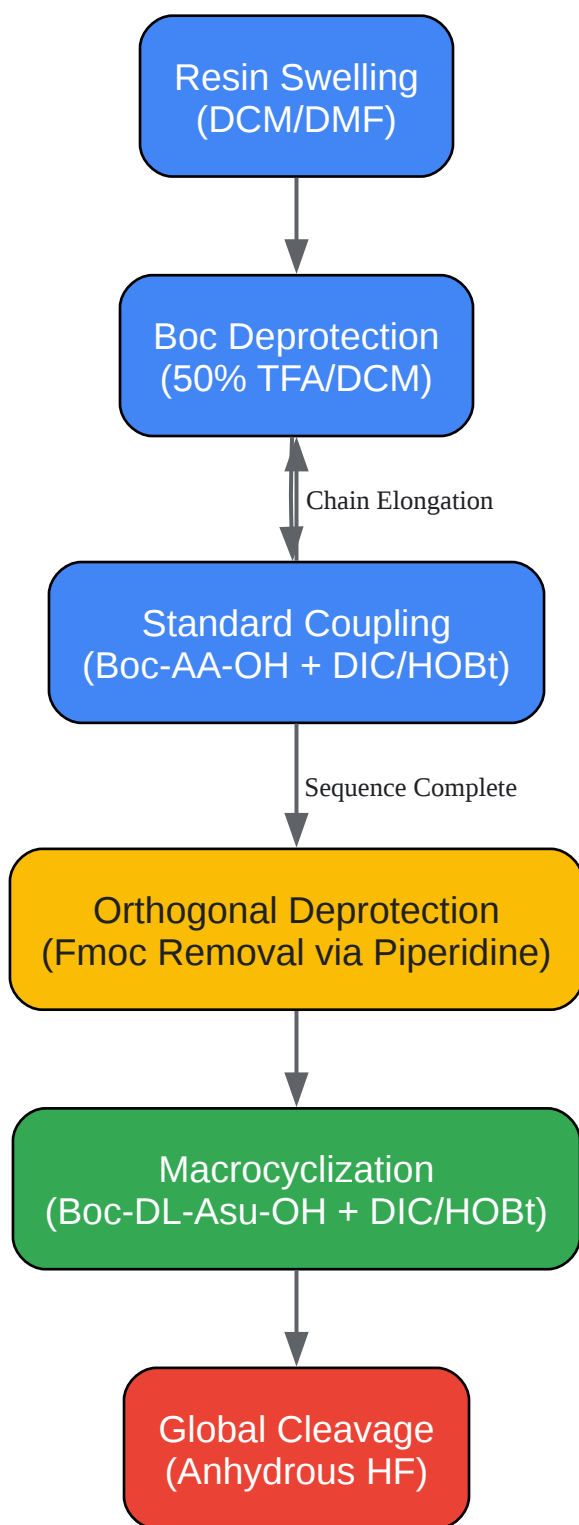
Mechanistic Principles (Causality & Logic)

- Graduated Acid Lability: The Boc/Bzl strategy is chosen for its robust handling of hydrophobic or aggregation-prone sequences[3][4]. It relies on orthogonal acid-cleavage: the

temporary N- α -Boc group is cleaved by 50% trifluoroacetic acid (TFA), while side-chain protecting groups and the peptide-resin linkage withstand these conditions[5][6].

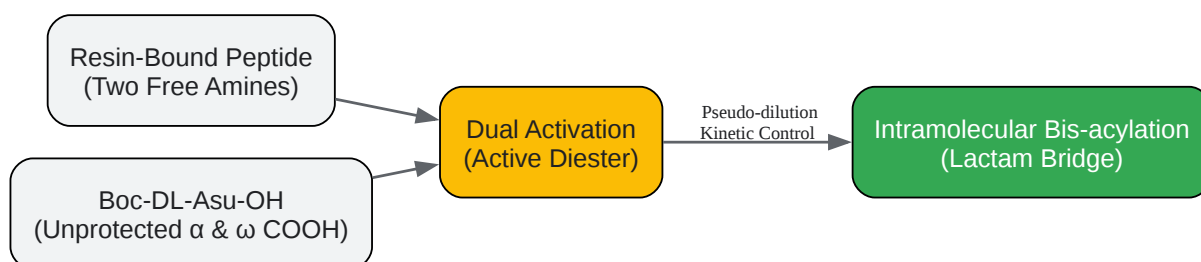
- The Pseudo-Dilution Effect: Handling unprotected dicarboxylic acids in SPPS traditionally risks uncontrolled oligomerization[7][8]. However, **Boc-DL-Asu-OH** possesses two free carboxyl groups (α and ω). By selectively exposing exactly two free amines on the resin (e.g., the N-terminus and an orthogonally deprotected Lysine side-chain), the addition of **Boc-DL-Asu-OH** with a coupling reagent activates both carboxyls. The solid-phase polymer matrix restricts intermolecular collisions (the pseudo-dilution effect), kinetically driving intramolecular bis-acylation to form a stapled macrocycle[2][9].
- Stereochemical Utility: Utilizing the D,L racemic mixture yields two diastereomeric macrocycles. This is highly advantageous for Structure-Activity Relationship (SAR) screening, as both stereoisomers are generated in a single synthetic run and can be separated post-cleavage via preparative RP-HPLC.

Workflow & Pathway Visualization



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Workflow for Boc-SPPS incorporating **Boc-DL-Asu-OH** for on-resin macrocyclization.



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Mechanism of on-resin macrocyclization using unprotected **Boc-DL-Asu-OH**.

Quantitative Data & Parameters

Table 1: Key Quantitative Parameters for **Boc-DL-Asu-OH** SPPS

Parameter	Value	Mechanistic Rationale
Resin Substitution	0.3 - 0.5 mmol/g	Lower loading minimizes intermolecular cross-linking during cyclization[3][6].
Boc-AA-OH Excess	3 - 5 equivalents	Ensures >99% coupling efficiency for linear elongation[3].
Boc-DL-Asu-OH Excess	1.0 equivalent	Strict stoichiometric control prevents mono-acylation capping; forces bis-acylation.
Coupling Reagent	DIC / HOBt	Standard carbodiimide activation minimizes epimerization[5].

Table 2: Global Cleavage Parameters

Reagent	Concentration	Function
Anhydrous HF	90% (v/v)	Cleaves peptide from MBHA resin; removes side-chain protecting groups[5][7].
p-Cresol	5% (v/v)	Scavenges reactive carbocations to prevent side-chain alkylation.
p-Thiocresol	5% (v/v)	Additional scavenger, particularly useful if Met or Cys are present.
Temperature	0 °C	Minimizes HF-induced side reactions (e.g., aspartimide formation)[5].

Step-by-Step Experimental Protocol

Phase 1: Resin Preparation & Linear Chain Elongation

- **Resin Swelling:** Weigh MBHA resin (0.5 mmol/g loading) into a reaction vessel. Swell in Dichloromethane (DCM) for 30 minutes to expand the polymer matrix and ensure reagent diffusion[5][6].
- **Boc Deprotection:** Drain DCM. Treat the resin with 50% TFA in DCM for 2 minutes (pre-wash), drain, and treat again for 20 minutes[3].
- **Neutralization:** Wash the resin with DCM (3x). Neutralize the TFA salt by treating with 10% N,N-Diisopropylethylamine (DIEA) in Dimethylformamide (DMF) for 5 minutes (2x). Wash thoroughly with DMF (5x)[5].
- **Coupling:** Dissolve 4.0 eq of the target Boc-amino acid and 4.0 eq of Hydroxybenzotriazole (HOBt) in DMF. Add 4.0 eq of N,N'-Diisopropylcarbodiimide (DIC). Add the activated mixture to the resin and agitate for 1-2 hours. Monitor completion via the Ninhydrin (Kaiser) test[6].

- Orthogonal Handle Incorporation: At the designated cyclization site, couple Boc-Lys(Fmoc)-OH. The Fmoc group is completely stable to TFA and will survive the Boc-SPPS cycles[7].

Phase 2: Orthogonal Deprotection

- Final Boc Removal: Once the linear sequence is complete, remove the N-terminal Boc group using 50% TFA/DCM as described above. Neutralize with 10% DIEA/DMF.
- Fmoc Removal: Treat the resin with 20% Piperidine in DMF for 10 minutes. Drain and repeat for another 10 minutes. Wash thoroughly with DMF (5x) and DCM (5x).
 - Self-Validating Check: The resin now contains exactly two free primary amines (the N-terminus and the Lysine side-chain). A Kaiser test must be strongly positive (dark blue).

Phase 3: **Boc-DL-Asu-OH** Incorporation & Macrocyclization

- Activation: In a separate vial, dissolve exactly 1.0 eq of **Boc-DL-Asu-OH** (relative to resin loading), 2.0 eq of DIC, and 2.0 eq of HOBt in a minimal volume of DMF. Allow 5 minutes for pre-activation to the active diester.
- Cyclization: Add the activated mixture to the resin. Agitate continuously for 4 to 12 hours at room temperature.
- Validation: Perform a Kaiser test. A negative result (yellow) confirms that both the N-terminal amine and the Lysine side-chain have been successfully acylated, closing the lactam bridge[6].

Phase 4: Global Cleavage & Recovery

- Preparation: Wash the cyclized peptide-resin with DCM (5x) and dry completely under vacuum overnight.
- HF Cleavage: Transfer the resin to a Teflon HF cleavage apparatus. Add p-cresol (5% v/v) and p-thiocresol (5% v/v). Condense anhydrous HF (90% v/v) into the vessel at -78 °C. Warm the reaction to 0 °C and stir for 1 hour[5].

- Recovery: Evaporate the HF under a stream of nitrogen. Precipitate the crude cyclic peptide by adding cold diethyl ether. Centrifuge, decant the ether, and wash the pellet twice more with cold ether. Dissolve the crude peptide in 50% aqueous acetonitrile and lyophilize.

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